

"4-Chloro-2-methoxy-6-nitroaniline" CAS number and properties

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Compound of Interest

Compound Name: 4-Chloro-2-methoxy-6-nitroaniline

CAS No.: 859877-49-9

Cat. No.: B1457242

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An In-Depth Technical Guide to **4-Chloro-2-methoxy-6-nitroaniline**: Properties, Synthesis, and Applications

Authored by a Senior Application Scientist

Introduction

In the landscape of synthetic chemistry, substituted anilines are foundational building blocks for a vast array of functional molecules, from pharmaceuticals to advanced materials. **4-Chloro-2-methoxy-6-nitroaniline** is a unique trifunctionalized aniline derivative that presents a compelling scaffold for chemical innovation. Its distinct arrangement of electron-withdrawing (nitro and chloro) and electron-donating (amino and methoxy) groups on the benzene ring creates a molecule with nuanced reactivity and significant potential for the synthesis of complex heterocyclic systems and functional materials. This guide provides a comprehensive technical overview of **4-Chloro-2-methoxy-6-nitroaniline**, including its properties, potential synthetic routes, and prospective applications, with comparative insights drawn from structurally related and more extensively studied analogues.

Physicochemical and Spectroscopic Profile

CAS Number: 859877-49-9

Molecular Formula: $C_7H_7ClN_2O_3$

Molecular Weight: 202.6 g/mol

While extensive experimental data for **4-Chloro-2-methoxy-6-nitroaniline** is not widely available, its properties can be reliably inferred from its structure and comparison with the well-characterized analogue, 4-chloro-2-nitroaniline (CAS 89-63-4). The introduction of a methoxy group at the 2-position is expected to influence the molecule's polarity, solubility, and electronic properties.

Property	4-Chloro-2-methoxy-6-nitroaniline	4-Chloro-2-nitroaniline
CAS Number	859877-49-9	89-63-4[1][2][3][4][5][6][7][8]
Molecular Formula	$C_7H_7ClN_2O_3$	$C_6H_5ClN_2O_2$ [1][3]
Molecular Weight	202.6 g/mol	172.57 g/mol [1]
Appearance	Pale-yellow to Orange to Yellow-brown Solid	Bright orange powder or crystalline solid[1][4]
Melting Point	Not available	117-119 °C[6]
Boiling Point	Not available	232 °C (literature)[9]
Solubility	Expected to be soluble in common organic solvents.	Insoluble in water[4][6]; soluble in ethanol.[10]
Purity	97%	99% available commercially
Storage	Refrigerator	Room temperature[6]

Spectroscopic Analysis

Predicting the spectroscopic signatures of **4-Chloro-2-methoxy-6-nitroaniline** is crucial for its identification and characterization in a research setting.

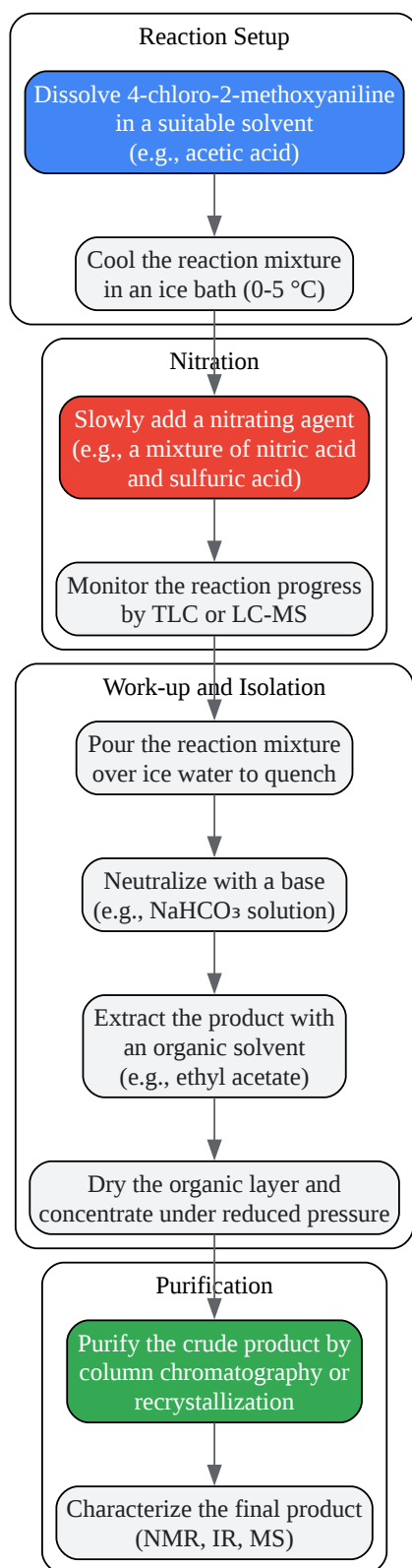
- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methoxy protons, and the amine protons. The aromatic region will display a characteristic splitting pattern influenced by the substitution on the ring. The methoxy group will appear as a singlet, likely around 3.9-4.0 ppm. The amine protons will present as a broad singlet that may exchange with D_2O .
- ^{13}C NMR: The carbon NMR will reveal seven distinct carbon signals, with the chemical shifts influenced by the attached functional groups. The carbon bearing the nitro group will be significantly downfield, while the carbon attached to the methoxy group will also be downfield but to a lesser extent.
- IR Spectroscopy: The infrared spectrum will be characterized by strong absorption bands corresponding to the N-H stretching of the primary amine (around $3300\text{-}3500\text{ cm}^{-1}$), the asymmetric and symmetric stretching of the nitro group (around $1500\text{-}1550\text{ cm}^{-1}$ and $1300\text{-}1350\text{ cm}^{-1}$, respectively), and C-O stretching of the methoxy group (around $1000\text{-}1300\text{ cm}^{-1}$).
- Mass Spectrometry: The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of 202.6 g/mol , with a characteristic isotopic pattern ($\text{M}+2$) due to the presence of the chlorine atom.

Synthesis and Reactivity

While a specific, optimized synthesis for **4-Chloro-2-methoxy-6-nitroaniline** is not prominently documented in publicly available literature, a plausible synthetic strategy can be devised based on established organic chemistry principles. A logical starting material would be 4-chloro-2-methoxyaniline. The synthesis would likely involve a nitration step.

Illustrative Synthetic Workflow: Nitration of a Substituted Aniline

The following diagram outlines a general workflow for the nitration of an activated aromatic ring, a key step in the potential synthesis of the target molecule.



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Caption: Generalized workflow for the synthesis of a nitroaniline derivative.

Reactivity Insights

The reactivity of **4-Chloro-2-methoxy-6-nitroaniline** is governed by its functional groups:

- **Amino Group:** The primary amine can act as a nucleophile and is a key site for derivatization, such as acylation, alkylation, and diazotization. It can also be a directing group in further electrophilic aromatic substitution, although the ring is already heavily substituted.
- **Nitro Group:** The nitro group is a strong electron-withdrawing group and can be reduced to an amine, providing a route to diamino derivatives. These are valuable precursors for the synthesis of various heterocyclic compounds.
- **Chloro Group:** The chlorine atom can be displaced via nucleophilic aromatic substitution, particularly when activated by the electron-withdrawing nitro group.
- **Methoxy Group:** The methoxy group is an electron-donating group and can influence the regioselectivity of reactions. The ether linkage is generally stable but can be cleaved under harsh acidic conditions.

Potential Applications in Research and Development

The unique substitution pattern of **4-Chloro-2-methoxy-6-nitroaniline** makes it a promising intermediate for several areas of research and development.

Pharmaceutical and Agrochemical Synthesis

Substituted anilines are cornerstones in the synthesis of a wide range of biologically active molecules. The presence of chloro and methoxy groups is a common feature in many drug candidates, influencing their pharmacokinetic and pharmacodynamic properties.^[11] This molecule could serve as a precursor for the synthesis of:

- **Heterocyclic Compounds:** The vicinal arrangement of the amino and nitro groups, after reduction of the nitro group, would yield a diamine that is primed for cyclization reactions to form benzimidazoles, quinoxalines, or other fused heterocyclic systems. These scaffolds are prevalent in medicinal chemistry.

- Kinase Inhibitors: Many small-molecule kinase inhibitors feature a substituted aniline core. The functional groups on **4-Chloro-2-methoxy-6-nitroaniline** offer multiple points for diversification to explore structure-activity relationships. A related compound, 4-chloro-6-methoxy-2-methyl-3-nitroquinoline, has been synthesized as a key intermediate for PI3K/mTOR inhibitors.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Materials Science

Nitroaniline derivatives are known for their applications in materials science, particularly in the field of nonlinear optics (NLO).[\[15\]](#) The charge-transfer character arising from the push-pull nature of the electron-donating and electron-withdrawing groups can lead to large second-order NLO responses. While **4-Chloro-2-methoxy-6-nitroaniline** itself has not been extensively studied for these properties, related molecules like 4-methoxy-2-nitroaniline have shown potential in this area.

Safety and Handling

Detailed toxicological data for **4-Chloro-2-methoxy-6-nitroaniline** is not available. However, based on the data for the closely related 4-chloro-2-nitroaniline, it should be handled with extreme caution as a potentially hazardous substance.

Hazard Statements for Analogue (4-Chloro-2-nitroaniline):

- Fatal if swallowed, in contact with skin, or if inhaled.[\[3\]](#)
- May cause damage to organs through prolonged or repeated exposure.[\[3\]](#)
- Very toxic to aquatic life with long-lasting effects.[\[9\]](#)

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves, a lab coat, and eye/face protection.[\[3\]](#) A respirator may be required when handling the solid material.[\[3\]](#)[\[9\]](#)
- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[\[9\]](#)

- Handling: Avoid creating dust.[3] Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling.[3]
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[9] Store in a refrigerator as recommended for **4-Chloro-2-methoxy-6-nitroaniline**.
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.[3]

Conclusion

4-Chloro-2-methoxy-6-nitroaniline is a specialty chemical with significant untapped potential. While direct experimental data is limited, a thorough understanding of its structure and the properties of related compounds allows for a robust assessment of its likely characteristics and applications. Its multifunctional nature makes it a valuable intermediate for the synthesis of complex molecules in drug discovery and materials science. As synthetic methodologies advance, this and other polysubstituted anilines will undoubtedly play an increasingly important role in the development of novel chemical entities. Researchers and scientists are encouraged to handle this compound with appropriate safety precautions, drawing upon the extensive data available for structurally similar hazardous chemicals.

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